

An In-Depth Technical Guide to the Safe Handling of 1-Chlorodecane

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Compound of Interest

Compound Name: 1-Chlorodecane

Cat. No.: B1663957

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **1-Chlorodecane** (CAS No. 1002-69-3), a key intermediate in various organic synthesis applications. Adherence to these protocols is critical for ensuring personnel safety and environmental protection.

Section 1: Chemical & Physical Properties

1-Chlorodecane, also known as n-Decyl chloride, is a colorless to light yellow liquid.^[1] Its physical state at ambient temperature necessitates specific handling procedures to control vapor inhalation and skin contact. A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	1002-69-3	[2]
Molecular Formula	C ₁₀ H ₂₁ Cl	[2][3]
Molecular Weight	176.73 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	
Odor	Odorless to weak chloroalkane odor	[1]
Boiling Point	223 - 226 °C (433.4 - 438.8 °F)	[4]
Melting Point	-34 °C (-29.2 °F)	[3][4]
Flash Point	83 - 93 °C (181.4 - 199.4 °F)	
Density	~0.869 g/cm ³ at 20 °C	[1]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether)	[1][2]

Section 2: Hazard Identification and Toxicology

1-Chlorodecane is classified as a hazardous chemical under OSHA (29 CFR 1910.1200).[2] A thorough understanding of its associated risks is the foundation of safe laboratory practice.

GHS Hazard Classifications:

- **Flammable Liquids (Category 4):** Combustible liquid.[2] While not highly flammable, it can ignite if heated and exposed to an ignition source.
- **Skin Corrosion/Irritation (Category 2):** Causes skin irritation.[2] Prolonged contact may defat the skin, leading to dermatitis.[2]
- **Serious Eye Damage/Eye Irritation (Category 2):** Causes serious eye irritation.[2][5]

- Carcinogenicity (Category 2): Suspected of causing cancer.[5][6][7] This long-term health hazard necessitates minimizing exposure through engineering controls and robust PPE.
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause drowsiness or dizziness.[5] Inhalation of high vapor concentrations can lead to symptoms like headache, dizziness, and nausea.[2]
- Hazardous to the Aquatic Environment (Acute 1 & Chronic 1): Very toxic to aquatic life with long-lasting effects.[2][5][6] This classification underscores the critical importance of preventing its release into drains, waterways, or the soil.

The toxicological properties of **1-Chlorodecane** have not been fully investigated, which calls for a cautious approach, treating it as potentially more hazardous than currently documented. [2][4]

Section 3: Safe Handling and Storage Protocols

A multi-layered approach combining engineering controls, personal protective equipment, and standardized procedures is essential for mitigating the risks associated with **1-Chlorodecane**.

Engineering Controls

The primary defense against exposure is to handle the chemical in a controlled environment.

- Ventilation: Always use **1-Chlorodecane** in a well-ventilated area. For procedures that may generate mists or aerosols, a certified chemical fume hood is mandatory.[5]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][3]

Personal Protective Equipment (PPE)

PPE provides a crucial barrier against direct exposure. The choice of equipment must be based on the specific hazards of **1-Chlorodecane**.

- Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[2][4]

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Viton®, nitrile rubber) to prevent skin contact.[3] Always inspect gloves before use and wash hands thoroughly after handling.
 - Protective Clothing: A lab coat or other protective clothing is required to prevent skin exposure.[1][2]
- Respiratory Protection: Under normal use conditions with adequate engineering controls (i.e., a fume hood), respiratory protection is not typically required.[2] If a fume hood is not available or if there is a potential for significant inhalation exposure, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[4]

General Handling Procedures

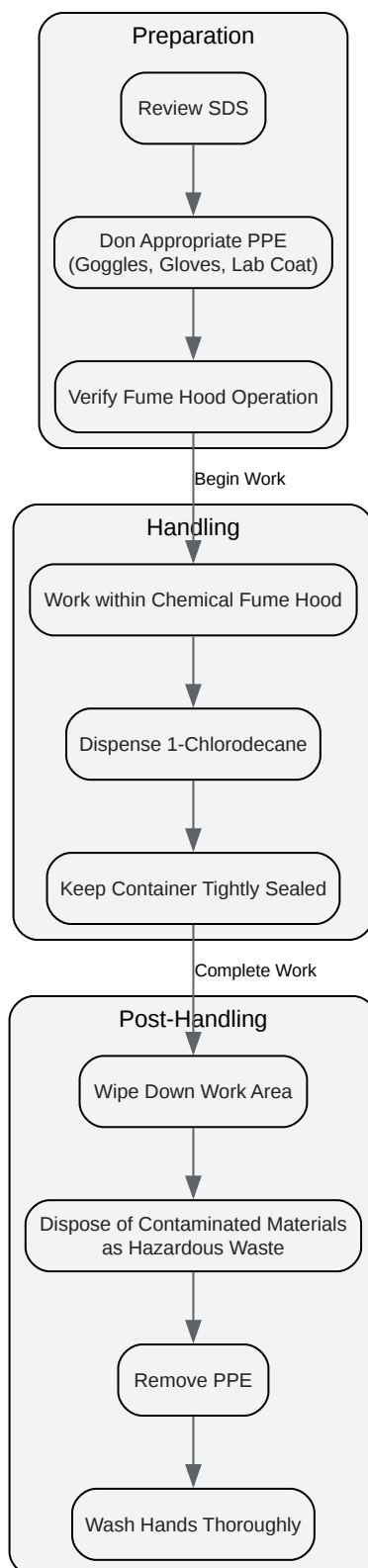
- Read and understand the Safety Data Sheet (SDS) before use.
- Avoid contact with skin, eyes, and clothing.[3]
- Avoid breathing vapors or mists.[2]
- Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[2][4]
- Wash hands and any exposed skin thoroughly after handling and before breaks.[2][3]
- Keep containers tightly closed when not in use.[1][4]

Storage Requirements

Proper storage is vital for preventing accidents and maintaining chemical integrity.

- Location: Store in a cool, dry, and well-ventilated area.[1][2]
- Conditions: Keep containers tightly closed to prevent the release of vapors.[1]
- Security: For regulated laboratories, it is recommended to store this substance in a locked cabinet or area.[5]

- Incompatibilities: Store separately from strong oxidizing agents and strong bases.[2][4]



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Caption: Workflow for the safe handling of **1-Chlorodecane**.

Section 4: Emergency Procedures

Rapid and correct response to an emergency can significantly reduce harm to personnel and the environment.

First-Aid Measures

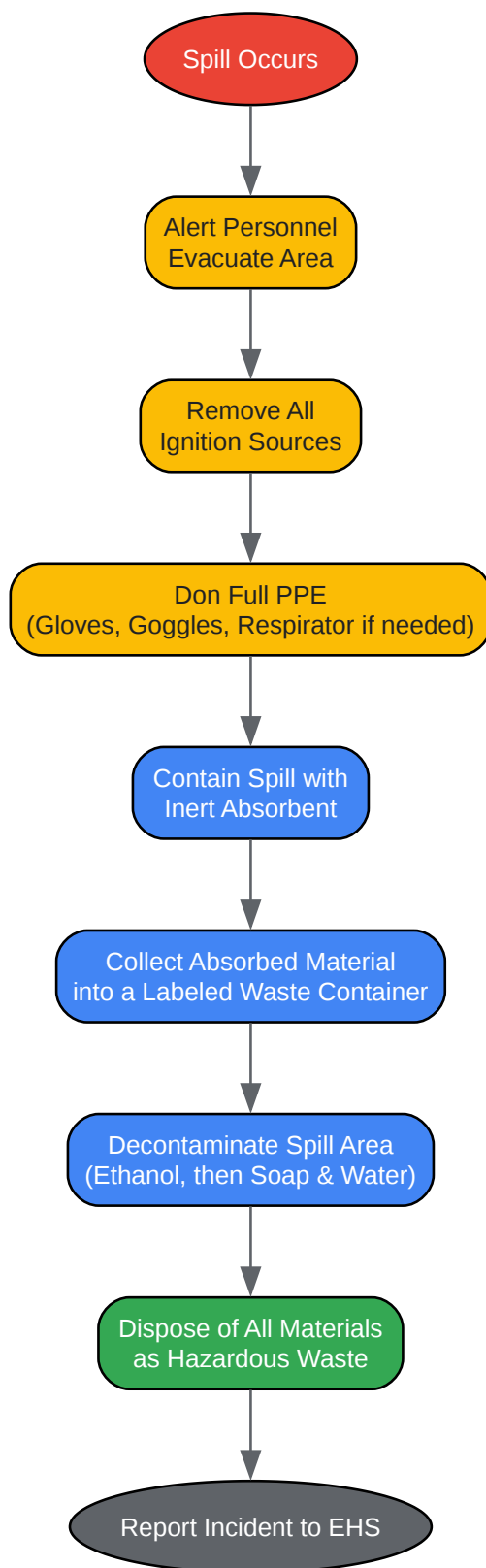
- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- **Skin Contact:** Remove all contaminated clothing. Immediately wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[2\]](#)[\[4\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)

Accidental Release (Spill) Protocol

For any spill, the priority is to ensure human safety and then to contain the material.

- **Control & Contain:** Immediately alert personnel in the area and control all sources of ignition. [\[4\]](#)[\[6\]](#) Contain the spill using an inert, non-combustible absorbent material like sand, earth, or vermiculite. [\[8\]](#)[\[9\]](#) Do not use combustible materials like paper towels to absorb the bulk of the spill. [\[9\]](#)
- **Clean:** Carefully collect the absorbent material using spark-proof tools and place it into a sealed, labeled container for hazardous waste disposal. [\[4\]](#)[\[8\]](#)
- **Decontaminate:** Clean the spill area with 60-70% ethanol followed by a soap and water solution. [\[6\]](#)[\[8\]](#) All cleaning materials must also be disposed of as hazardous waste. [\[10\]](#)

- Prevent Environmental Release: Do not allow the spilled material or cleanup runoff to enter drains or surface waters.[\[2\]](#)[\[3\]](#)



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Caption: Emergency response workflow for a **1-Chlorodecane** spill.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray to extinguish a fire.[2][4] Water mist may be used to cool closed containers.[3][4]
- Specific Hazards: The substance is combustible and containers may explode when heated. [2][4] Fire may produce irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[2][3][4]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][4]

Section 5: Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[2]
- Chemical Stability: **1-Chlorodecane** is stable under recommended storage conditions.[2][3][4]
- Conditions to Avoid: Keep away from open flames, hot surfaces, sparks, and other sources of ignition.[2][3]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[2][3][4]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.[3][4]

Section 6: Disposal Considerations

Due to its classification as an environmental hazard, proper disposal is mandatory.

- Waste Classification: **1-Chlorodecane** and any materials contaminated with it must be treated as hazardous waste.[8]

- Procedure: Waste must be segregated and collected in dedicated, sealed, and properly labeled containers.[8] Do not mix with other waste streams, especially non-halogenated solvents.[8]
- Final Disposal: Disposal must be handled by a licensed and certified hazardous waste disposal company in accordance with all federal, state, and local regulations.[2][8]

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